

Benchmarking Albafurran A: A Comparative Guide to PTP1B Inhibition

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Compound of Interest

Compound Name: Albafurran A

Cat. No.: B1234894

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This guide provides a comprehensive comparison of **Albafurran A**, a natural product isolated from *Morus* species, against **Trodusquemine**, a well-characterized clinical trial candidate, as inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a prime therapeutic target for type 2 diabetes, obesity, and cancer. This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant biological and experimental frameworks to aid in the evaluation of **Albafurran A** as a potential therapeutic agent.

At a Glance: Albafurran A vs. Trodusquemine

Feature	Albafurran A	Trodusquemine (MSI-1436)
Source	Natural product from <i>Morus bombycina</i>	Natural aminosterol
PTP1B IC ₅₀	2.7 - 9.2 μM[1]	~1 μM[2][3]
Mechanism of Inhibition	Mixed-type[1][2]	Allosteric, Non-competitive[2][3]
Clinical Development	Pre-clinical	Has undergone Phase I and II clinical trials

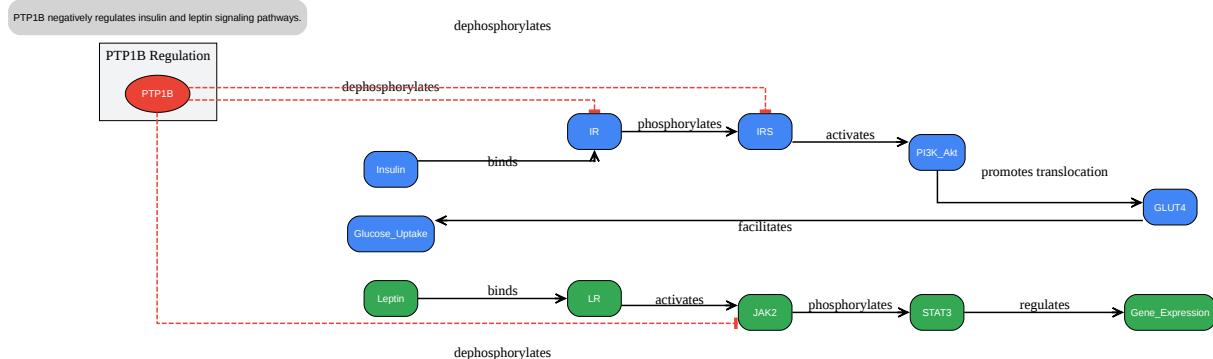
In-Depth Inhibitory Activity Comparison

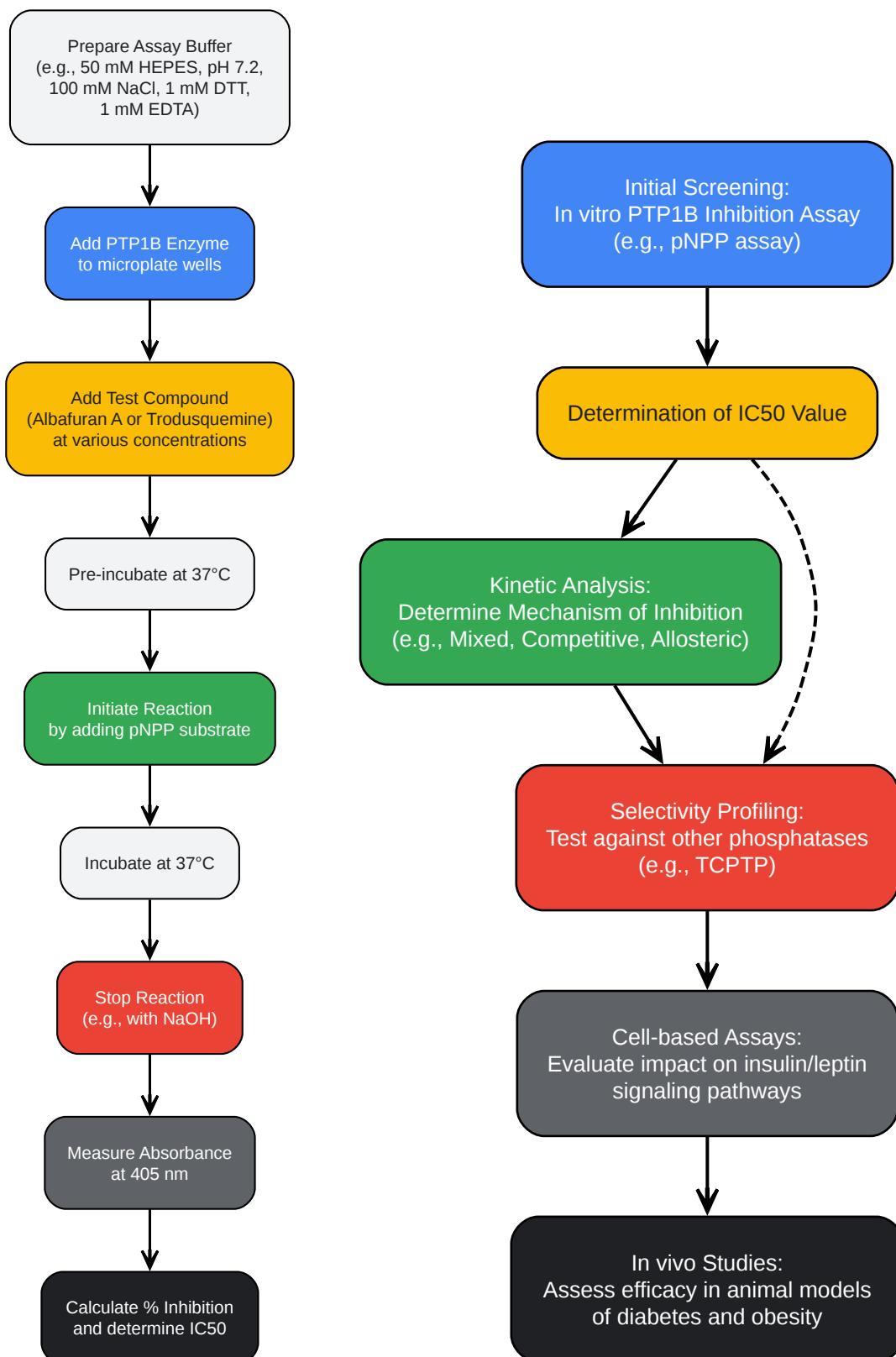
The inhibitory potential of **Albafurran A** and other related natural products from *Morus* species against PTP1B has been evaluated in several studies. A direct comparison with the clinically evaluated inhibitor Trodusquemine provides valuable context for its potential efficacy.

Compound	IC50 (μM)	Type of Inhibition	Source
Albafurran A	2.7 - 9.2[1]	Mixed-type[1][2]	<i>Morus bombycina</i> [2]
Mulberrofuran W	2.7 - 9.2[1]	Mixed-type[2]	<i>Morus bombycina</i> [2]
Mulberrofuran D	2.7 - 9.2[1]	Mixed-type[2]	<i>Morus bombycina</i> [2]
Morusfuran B	8.92[4]	Mixed-type[5]	<i>Morus alba</i> [4]
Morusfuran C	7.26[4]	Mixed-type[5]	<i>Morus alba</i> [4]
Trodusquemine (MSI-1436)	~1[2][3]	Allosteric, Non-competitive[2][3]	Synthetic derivative of a natural aminosterol

Understanding the PTP1B Signaling Pathway

PTP1B plays a crucial role in attenuating the insulin and leptin signaling pathways. By dephosphorylating the insulin receptor (IR) and its substrates (IRS), as well as Janus kinase 2 (JAK2) in the leptin pathway, PTP1B effectively dampens downstream signals that promote glucose uptake and regulate appetite. Inhibition of PTP1B is therefore a promising strategy to enhance insulin and leptin sensitivity.



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